

# Proper Disposal of BRD6989: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: BRD6989

Cat. No.: B15610468

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## Essential Safety and Logistical Information for the Disposal of the CDK8/19 Inhibitor **BRD6989**

For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical compounds are paramount to ensuring a secure laboratory environment and maintaining regulatory compliance. This guide provides a procedural, step-by-step approach to the proper disposal of **BRD6989**, a potent inhibitor of cyclin-dependent kinases 8 and 19 (CDK8/19). While a specific Safety Data Sheet (SDS) detailing the disposal of **BRD6989** is not readily available, the following procedures are based on established best practices for the disposal of hazardous chemical waste in a laboratory setting.

## Chemical and Physical Properties of **BRD6989**

A summary of the key quantitative data for **BRD6989** is presented below. This information is crucial for understanding the compound's characteristics and ensuring its proper handling and storage prior to disposal.

| Property                            | Value                                             |
|-------------------------------------|---------------------------------------------------|
| Molecular Weight                    | 264.33 g/mol                                      |
| Chemical Formula                    | C <sub>16</sub> H <sub>16</sub> N <sub>4</sub>    |
| CAS Number                          | 642008-81-9                                       |
| Purity                              | ≥97% (HPLC)                                       |
| IC <sub>50</sub> (CDK8)             | ~200 nM                                           |
| EC <sub>50</sub> (IL-10 Production) | Approximately 1 μM                                |
| Solubility                          | Soluble to 20 mM in DMSO                          |
| Storage (Solid)                     | Store at +4°C                                     |
| Storage (In Solvent)                | -80°C for up to 6 months; -20°C for up to 1 month |

## Experimental Protocol: Step-by-Step Disposal Procedure

The disposal of **BRD6989** must be managed as hazardous chemical waste. The following protocol outlines a general workflow for its proper disposal in a research environment.

### 1. Waste Identification and Segregation:

- All unused or expired **BRD6989**, whether in solid form or in solution, must be classified as hazardous chemical waste.
- Contaminated materials, including but not limited to pipette tips, vials, gloves, and bench paper that have come into direct contact with **BRD6989**, must also be treated as hazardous waste.
- It is critical to segregate **BRD6989** waste from other waste streams, such as biological or radioactive waste, unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.[\[1\]](#)

## 2. Personal Protective Equipment (PPE):

- Prior to handling **BRD6989** for disposal, all personnel must wear appropriate PPE. This includes, at a minimum, chemical-resistant gloves, safety glasses or goggles, and a laboratory coat.[\[2\]](#)

## 3. Waste Containerization:

- Select a waste container that is chemically compatible with **BRD6989** and any solvents used. The container must be robust, leak-proof, and have a secure screw-top cap.[\[3\]](#)[\[4\]](#)
- For liquid waste, ensure the container is shatter-resistant.
- Do not overfill waste containers; leave at least 10% headspace to allow for expansion.

## 4. Labeling of Waste Containers:

- Affix a "Hazardous Waste" label to the container before adding any waste.[\[5\]](#)[\[6\]](#)
- The label must clearly state the full chemical name, "**BRD6989**," and the approximate concentration if it is in solution. Avoid using chemical formulas or abbreviations.[\[5\]](#)
- Indicate the date when the first waste was added to the container.

## 5. Storage of Chemical Waste:

- Store the sealed hazardous waste container in a designated and secure Satellite Accumulation Area (SAA) within the laboratory.[\[3\]](#)[\[7\]](#) This area should be away from general lab traffic and clearly marked.
- Ensure the storage area has secondary containment to mitigate spills.
- Store incompatible waste types separately to prevent dangerous chemical reactions.[\[3\]](#)

## 6. Arranging for Waste Disposal:

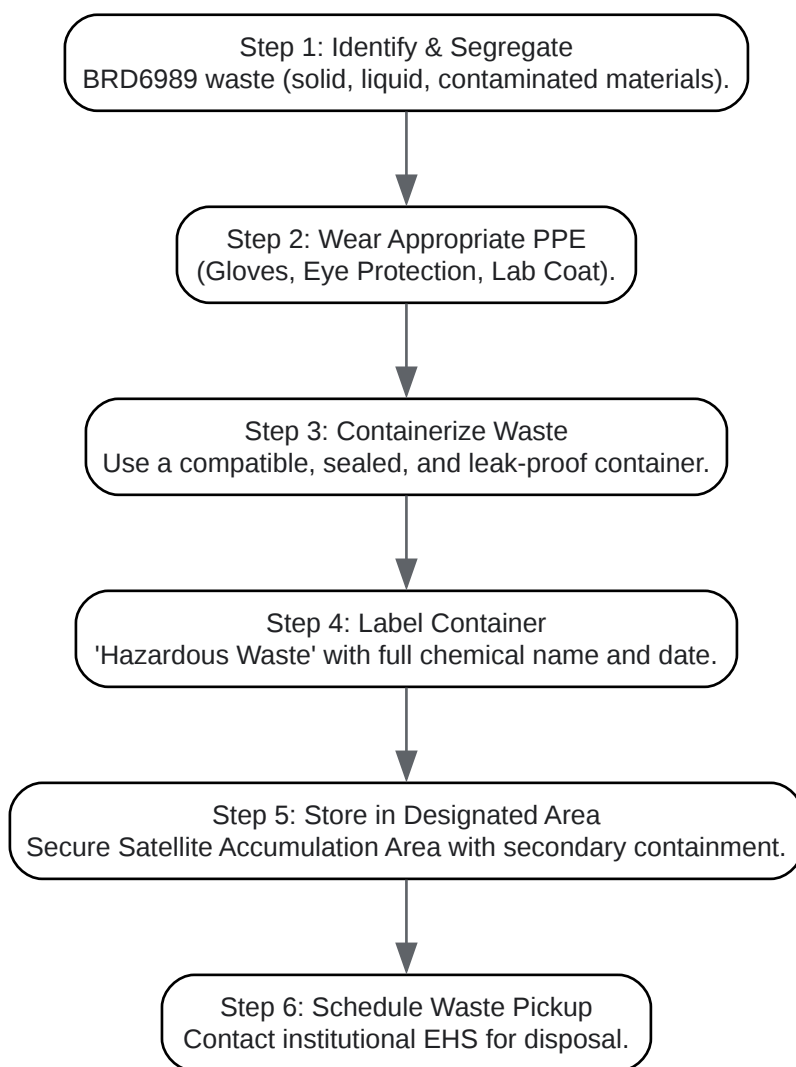
- Once the waste container is full or has been in storage for the maximum allowable time per institutional guidelines, contact your institution's EHS or hazardous waste management office

to schedule a pickup.

- Provide the EHS office with all necessary documentation and information about the waste stream as required by your institution's protocols.

## Disposal Workflow for BRD6989

The following diagram illustrates the logical workflow for the proper disposal of **BRD6989** in a laboratory setting.



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Disposal Workflow for **BRD6989**

Disclaimer: The information provided in this document is intended as a general guide. All laboratory personnel must adhere to the specific regulations and procedures established by their institution and local governing bodies regarding hazardous waste disposal. Always consult with your institution's Environmental Health and Safety (EHS) department for detailed guidance.

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- To cite this document: BenchChem. [Proper Disposal of BRD6989: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15610468/docs#proper-disposal-of-brd6989-a-guide-for-laboratory-professionals\]](https://www.benchchem.com/product/b15610468/docs#proper-disposal-of-brd6989-a-guide-for-laboratory-professionals)

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